

Technical Monograph: 2-Bromo-N,N-dimethylpropanamide

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Compound of Interest

Compound Name: 2-Bromo-N,N-dimethylpropanamide

CAS No.: 54537-47-2

Cat. No.: B146678

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Executive Summary

This technical guide provides a comprehensive analysis of **2-Bromo-N,N-dimethylpropanamide** (also known as N,N-Dimethyl-2-bromopropionamide), a critical organohalide intermediate. Distinguished by its reactive

-bromo amide motif, this compound serves as a dual-function reagent: a high-efficiency initiator for Atom Transfer Radical Polymerization (ATRP) and an electrophilic building block in pharmaceutical synthesis.^[1]

Critical Note on Identity: Researchers must distinguish this compound (CAS 54537-47-2) from its structural isomer, 2-bromo-N,2-dimethylpropanamide (CAS 69959-88-2). This guide focuses exclusively on the N,N-dimethyl variant, favored for its solubility profile and steric properties in polymer chemistry.^[1]

Chemical Identity & Physicochemical Profile^{[1][2][3][4][5][6][7][8][9][10][11]}

The utility of **2-Bromo-N,N-dimethylpropanamide** stems from the polarization of the C-Br bond adjacent to the carbonyl group, which facilitates both homolytic cleavage (radical generation) and heterolytic cleavage (nucleophilic displacement).[1]

Datasheet

Property	Specification	Note
IUPAC Name	2-Bromo-N,N-dimethylpropanamide	
CAS Number	54537-47-2	Validated Registry Number
Molecular Formula		
Molecular Weight	180.04 g/mol	
Appearance	Colorless to pale yellow liquid	Darkens upon light exposure
Density	~1.3-1.4 g/cm ³ (Predicted)	Halogenated dense liquid
Boiling Point	~95-100°C at 10 mmHg	Vacuum distillation recommended
Solubility	Soluble in DCM, THF, DMF, Water	Hydrolytically unstable in basic water
Reactivity	Electrophile (Sn2), Radical Source	Alkylating agent

Synthetic Routes & Process Optimization

The industrial and laboratory standard for synthesizing **2-Bromo-N,N-dimethylpropanamide** utilizes Nucleophilic Acyl Substitution.[1] This pathway is preferred over direct bromination of the amide due to higher regioselectivity and yield.[1]

Protocol: Acyl Halide Amidation

Reaction: 2-Bromopropionyl bromide + Dimethylamine

Product + HBr (salt)

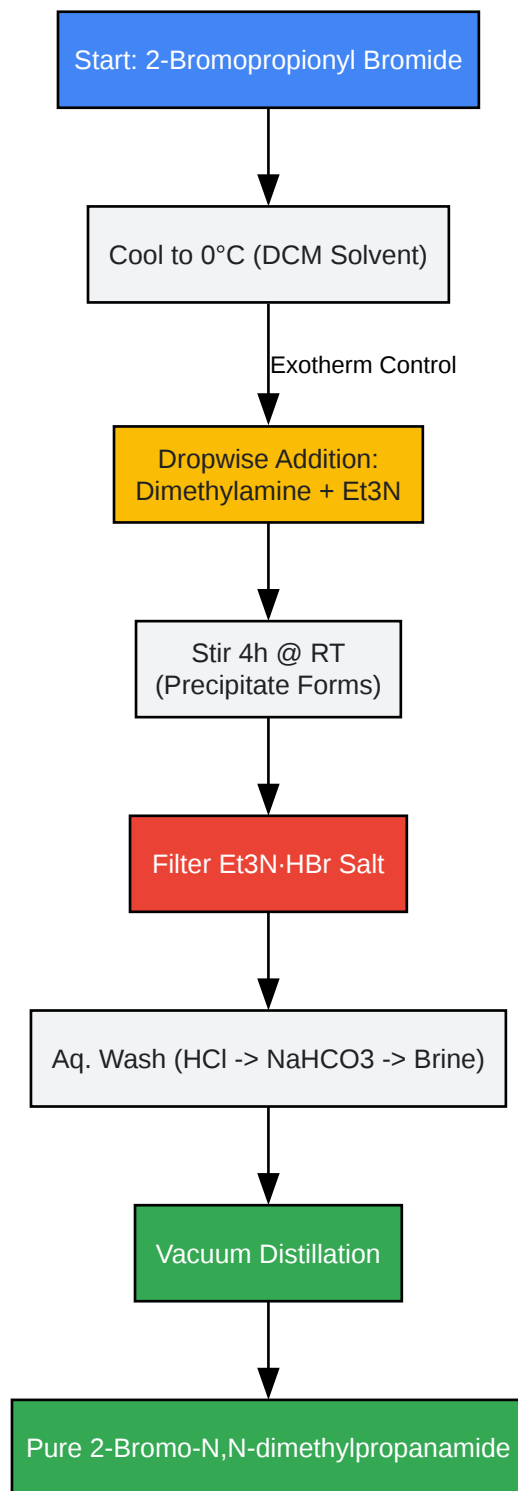
Reagents:

- Substrate: 2-Bromopropionyl bromide (CAS 563-76-8).[1]
- Nucleophile: Dimethylamine (anhydrous or 40% aq.[1] solution, though anhydrous gas/THF solution is preferred for purity).[1]
- Base Scavenger: Triethylamine () or excess Dimethylamine.[1]
- Solvent: Dichloromethane (DCM) or Tetrahydrofuran (THF).[1]

Step-by-Step Methodology:

- Setup: Equip a 3-neck round-bottom flask with a dropping funnel, nitrogen inlet, and thermometer. Charge with DCM and (1.1 eq).[1] Cool to 0°C using an ice/salt bath. Critical: Exothermic reaction control is vital to prevent elimination side reactions.
- Amine Addition: Add Dimethylamine (1.0 eq) to the cooled solution.
- Acyl Halide Addition: Dropwise add 2-Bromopropionyl bromide (1.0 eq) dissolved in DCM over 60 minutes. Maintain internal temperature .
- Reaction: Allow to warm to room temperature (RT) and stir for 4 hours. A white precipitate (Triethylamine hydrobromide) will form.[1]
- Workup: Filter off the solid salt. Wash the organic filtrate with 1M HCl (to remove unreacted amine), then sat.[1] , then brine.[1]
- Purification: Dry over , concentrate in vacuo. Purify via vacuum distillation (approx.[1] 0.1 mmHg) to obtain a clear oil.[1]

Synthesis Workflow Diagram



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Figure 1: Step-by-step synthesis workflow via nucleophilic acyl substitution.

Mechanistic Reactivity & Applications[1]

Atom Transfer Radical Polymerization (ATRP)

This compound is a "privileged" initiator for ATRP, particularly for synthesizing Poly(N,N-dimethylacrylamide) (PDMA).[1] The structure of the initiator mimics the propagating chain end of the polymer, ensuring fast initiation relative to propagation (

), which is essential for low dispersity ($\bar{D}$).[1]

Mechanism: The C-Br bond undergoes reversible homolytic cleavage catalyzed by a transition metal complex (

).[1]

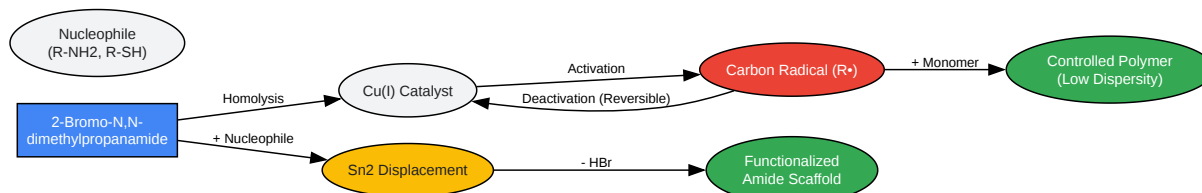
- Activation:
- Propagation:
- Deactivation:

This "dormant-active" equilibrium suppresses termination reactions, allowing for the growth of block copolymers used in hydrogels and drug delivery systems.[1]

Pharmaceutical Intermediate (Sn2 Chemistry)

In medicinal chemistry, the bromine atom serves as a leaving group.[1] It is displaced by nucleophiles (amines, thiols, phenoxides) to attach the N,N-dimethylpropanamide motif to larger scaffolds.[1] This motif improves water solubility and hydrogen bond accepting capability in drug candidates.[1]

Reactivity Pathway Diagram



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Figure 2: Dual reactivity pathways: Radical initiation (top) and Nucleophilic substitution (bottom).

Safety, Toxicology, & Handling

Hazard Class: Alkylating Agent / Irritant.[1]

- GHS Classification: Skin Irrit. 2, Eye Irrit.[1][2] 2A, STOT SE 3.[1][2]
- Signal Word: WARNING.

Handling Protocols:

- Lachrymator Potential: Like many -halo carbonyls, this compound may possess lachrymatory properties (tear-inducing).[1] Always handle in a functioning fume hood.
- Skin Contact: The compound is lipophilic and an alkylating agent.[1] It can penetrate skin and alkylate DNA/Proteins.[1] Double-gloving (Nitrile/Neoprene) is mandatory.[1]
- Storage: Store at 2-8°C under inert gas (Argon/Nitrogen). The C-Br bond is light-sensitive; use amber glass vials.[1]

References

- PubChem. (n.d.).[1][3] Compound Summary: **2-Bromo-N,N-dimethylpropanamide** (CAS 54537-47-2).[3][4] National Library of Medicine.[1] [\[Link\]](#)

- Matyjaszewski, K., & Xia, J. (2001).[1] Atom Transfer Radical Polymerization.[1] Chemical Reviews, 101(9), 2921–2990.[1] (Foundational text on ATRP initiators). [[Link](#)]
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